

4-Amino-5-bromo-2-chloropyrimidine molecular weight and formula.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Amino-5-bromo-2-chloropyrimidine

Cat. No.: B1273702

[Get Quote](#)

An In-depth Technical Guide to 4-Amino-5-bromo-2-chloropyrimidine

For researchers, scientists, and professionals in drug development, **4-Amino-5-bromo-2-chloropyrimidine** is a key heterocyclic building block. Its trifunctional nature makes it a versatile intermediate in the synthesis of complex molecular architectures, particularly for kinase inhibitors and various therapeutic agents. This document provides a comprehensive overview of its chemical properties, a detailed synthesis protocol, and a logical workflow for its preparation.

Core Molecular Data

The fundamental properties of **4-Amino-5-bromo-2-chloropyrimidine** are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and quality control.

Identifier	Value	Source
Molecular Formula	C ₄ H ₃ BrClN ₃	[1]
Molecular Weight	208.44 g/mol	[1][2][3][4]
CAS Number	205672-25-9	[1][2]
Appearance	White solid to clear brown or purple liquid	[1][2]
Melting Point	187-188 °C	[2][3]
Solubility	Slightly soluble in water	[2]

Synthesis Protocol

4-Amino-5-bromo-2-chloropyrimidine is synthesized from 5-bromo-2,4-dichloropyrimidine. The following protocol outlines a common laboratory-scale procedure.[2]

Objective: To synthesize **4-Amino-5-bromo-2-chloropyrimidine** via selective amination of 5-bromo-2,4-dichloropyrimidine.

Materials:

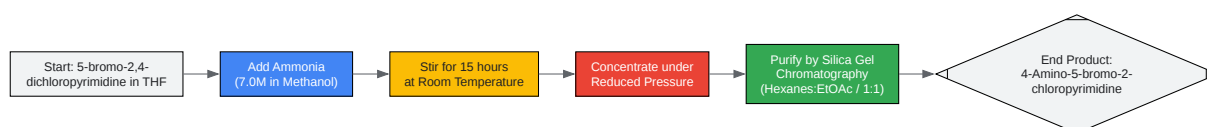
- 5-bromo-2,4-dichloropyrimidine
- Ammonia (7.0M solution in methanol)
- Tetrahydrofuran (THF)
- Silica Gel (for chromatography)
- Hexanes
- Ethyl Acetate

Procedure:

- A solution of 5-bromo-2,4-dichloropyrimidine (25g, 110 mmol) is prepared in 200 mL of THF. [2]
- To this solution, 47 mL of a 7.0M ammonia solution in methanol (330 mmol) is added.[2]
- The reaction mixture is stirred for 15 hours at room temperature.
- Following the stirring period, the solution is concentrated under reduced pressure to remove the solvent.[2]
- The crude product is then purified by short-filtration through a silica gel column, using a 1:1 mixture of Hexanes and Ethyl Acetate as the eluent.[2]
- The purified product is collected to yield **4-Amino-5-bromo-2-chloropyrimidine** as a white solid (yield ~92%).[2]

Synthesis Workflow

The logical flow of the synthesis protocol is depicted below. This diagram illustrates the key steps from starting materials to the final purified product.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Amino-5-bromo-2-chloropyrimidine**.

Applications in Drug Discovery

As a versatile intermediate, **4-Amino-5-bromo-2-chloropyrimidine** is utilized in the synthesis of a variety of pharmaceutical compounds.[3][5] Its structure allows for selective functionalization at different positions, making it an invaluable scaffold in medicinal chemistry

for developing novel kinase inhibitors, antiviral agents, and other therapeutics.[5] The presence of amino, bromo, and chloro groups provides multiple reaction sites for diversification and optimization of biological activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-amino-5-bromo-2-chloropyrimidine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
- 3. 4-Amino-5-bromo-2-chloropyrimidine CAS#: 205672-25-9 [m.chemicalbook.com]
- 4. 4-amino-5-bromo-2-chloropyrimidine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-Amino-5-bromo-2-chloropyrimidine [myskinrecipes.com]
- To cite this document: BenchChem. [4-Amino-5-bromo-2-chloropyrimidine molecular weight and formula.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273702#4-amino-5-bromo-2-chloropyrimidine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com